

2,3-Dimethylbutan-1-ol molecular weight and formula

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Compound of Interest

Compound Name: 2,3-Dimethylbutan-1-ol

Cat. No.: B103374

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An In-depth Technical Guide on **2,3-Dimethylbutan-1-ol**

This guide provides detailed information on the molecular properties of **2,3-Dimethylbutan-1-ol**, a significant chemical compound in various research and development applications.

Core Molecular Data

The fundamental molecular characteristics of **2,3-Dimethylbutan-1-ol** are summarized below. This data is essential for experimental design, chemical synthesis, and analytical procedures.

Property	Value
Molecular Formula	C ₆ H ₁₄ O [1] [2] [3] [4]
Molecular Weight	102.17 g/mol [4]
CAS Number	19550-30-2 [1] [3]

Experimental Protocols

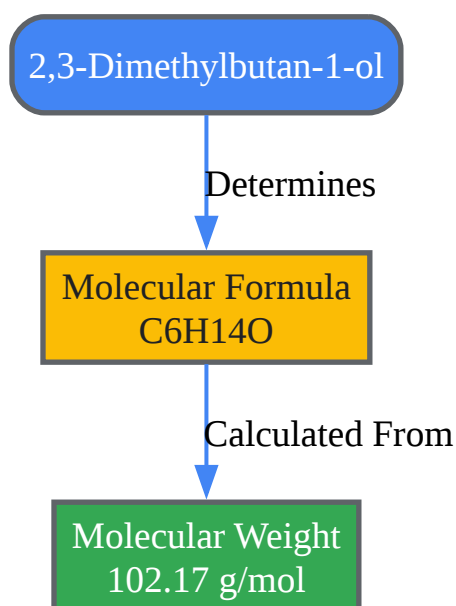
Detailed experimental protocols for the determination of molecular weight and formula are beyond the scope of this guide. However, standard analytical techniques such as mass spectrometry and elemental analysis are typically employed.

Mass Spectrometry: This technique is used to measure the mass-to-charge ratio of ions. The molecular weight of **2,3-Dimethylbutan-1-ol** can be determined with high accuracy using this method.[3]

Elemental Analysis: This process determines the elemental composition of a sample. For **2,3-Dimethylbutan-1-ol**, it would confirm the presence and ratio of carbon, hydrogen, and oxygen atoms, thereby validating the molecular formula.

Logical Relationship Diagram

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.



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Caption: Relationship between chemical name, formula, and molecular weight.

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